Synthesis of Tri-GalNAc(OAc)3-Perfluorophenyl: A Technical Guide

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Compound of Interest

Compound Name:	*Tri-GalNAc(OAc)3-Perfluorophenyl*
Cat. No.:	*B15602891*

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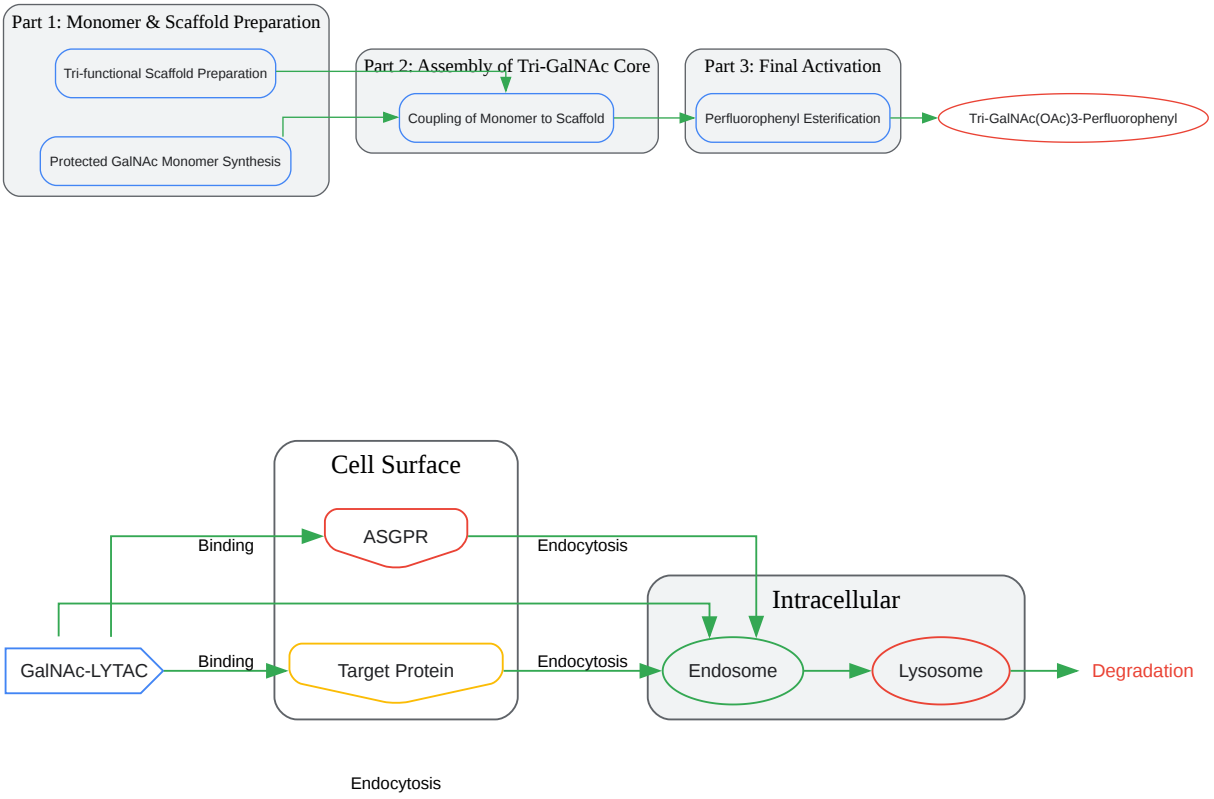
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **Tri-GalNAc(OAc)3-Perfluorophenyl**, a key building block in the development of liver-targeting therapeutics. This activated triantennary N-acetylgalactosamine (GalNAc) ligand is instrumental in the synthesis of GalNAc-conjugated molecules, particularly Lysosome-Targeting Chimeras (LYTACs), which leverage the asialoglycoprotein receptor (ASGPR) for targeted protein degradation in hepatocytes.[1][2][3][4] This document outlines the synthetic strategy, detailed experimental protocols, and relevant data, offering a valuable resource for researchers in glycochemistry and drug development.

Synthetic Strategy Overview

The synthesis of **Tri-GalNAc(OAc)3-Perfluorophenyl** is a multi-step process that involves the assembly of a triantennary GalNAc cluster followed by the activation of a terminal carboxylic acid with a perfluorophenyl group. The perfluorophenyl ester serves as a reactive handle for subsequent conjugation to biomolecules, such as antibodies or oligonucleotides.[1] The overall synthetic workflow can be conceptualized as follows:

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